

# linetastine vehicle compatibility issues

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Linetastine

CAS No.: 110501-66-1

Cat. No.: S1481853

Get Quote

## Linetastine Research Compound Profile

For researchers working with **linetastine**, understanding its basic properties is the first step in troubleshooting formulation issues.

Property	Description
Alternative Names	Linazolast; TMK-688; YM 257 [1]
CAS Number	159776-68-8 [2]
Mechanism of Action	5-Lipoxygenase (5-LOX) inhibitor; Histamine antagonist [2]
Primary Research Areas	Asthma, Atherosclerosis, Peptic Ulcers [1] [2]
Molecular Weight	584.7 g/mol [2]
Molecular Formula	C <sub>35</sub> H <sub>40</sub> N <sub>2</sub> O <sub>6</sub> [2]
Solubility (DMSO)	50 mg/mL (85.51 mM), sonication recommended [2]
Development Status	Discontinued (as of 2007) [1]

## Frequently Asked Questions (FAQs)

- **What is the primary mechanism of action of Linetastine?** **Linetastine** is a dual-action compound. It primarily acts as a **5-lipoxygenase (5-LOX) inhibitor**, blocking the production of leukotrienes. It also functions as a **histamine receptor antagonist** [2]. This makes it relevant for research in inflammatory conditions like asthma.
- **What is a drug vehicle, and why is compatibility important?** In pharmaceutical research, a vehicle is not an inert carrier. It maintains drug stability, controls drug release into the biological matrix, and promotes penetration of the active ingredient [3]. An incompatible vehicle can lead to compound degradation, inconsistent delivery, erratic experimental results, and tissue irritation in vivo.
- **Where can I purchase Linetastine for research purposes?** **Linetastine** is available as a custom-synthesis product from chemical suppliers like TargetMol, with prices varying by quantity (e.g., €55 for a information profile from AdisInsight, \$78 for 1 mg from TargetMol) [1] [2].

## Troubleshooting Common Vehicle Compatibility Issues

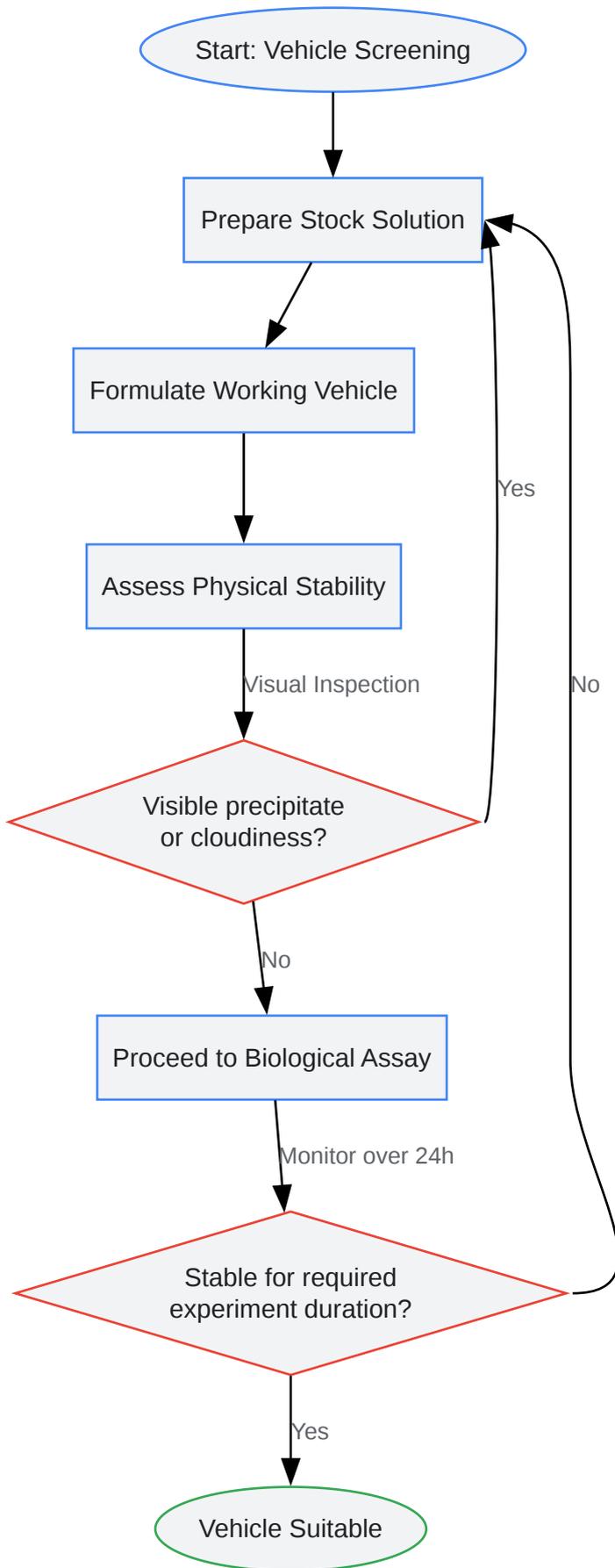
Here are common formulation challenges and recommended solutions based on **linetastine's** properties and formulation science.

Problem	Potential Cause	Recommended Solution
<b>Poor Solubility</b>	Aqueous insolubility of compound.	Pre-dissolve in DMSO to create a concentrated stock solution (e.g., 50 mg/mL), then dilute into the final aqueous-based vehicle with sonication [2].
<b>Precipitation</b>	Drug crashing out of solution upon dilution or vehicle mixing.	Ensure the vehicle's pH and polarity are compatible. Use co-solvents (e.g., PEG 300) and surfactants judiciously. Filter the final solution through a 0.22-micron filter.
<b>Chemical Instability</b>	Degradation of linetastine in solution over time.	Prepare fresh solutions prior to use. Store stock and working solutions at recommended temperatures

Problem	Potential Cause	Recommended Solution
		(-20°C for powder, -80°C for solutions) [2]. Use vehicles with buffering agents to control pH.
<b>Inconsistent In-Vivo Results</b>	Vehicle-induced skin barrier damage or irritation, or poor drug release.	Avoid harsh, barrier-damaging solvents like high-concentration propylene glycol. Use occlusive agents (e.g., petrolatum) or film-forming polymers to improve barrier function and delivery [3].

## Experimental Protocol: Vehicle Formulation & Compatibility Screening

This workflow provides a systematic approach to identifying a suitable vehicle for **linetastine** in pre-clinical studies. The following diagram outlines the key stages of the process.



Click to download full resolution via product page

### Phase 1: Preparation of Linetastine Stock Solution

- **Calculation:** Calculate the mass of **linetastine** powder required to achieve the desired stock concentration (e.g., 50 mg/mL in DMSO) [2].
- **Weighing:** Accurately weigh the compound using an analytical balance.
- **Dissolution:** Transfer the powder to a vial and add the appropriate volume of anhydrous DMSO.
- **Sonication:** Sonicate the mixture in a water bath sonicator for 5-10 minutes to ensure complete dissolution and formation of a clear solution [2].
- **Aliquoting:** Aliquot the stock solution to avoid repeated freeze-thaw cycles. Store at -80°C [2].

### Phase 2: Formulation of Working Vehicle

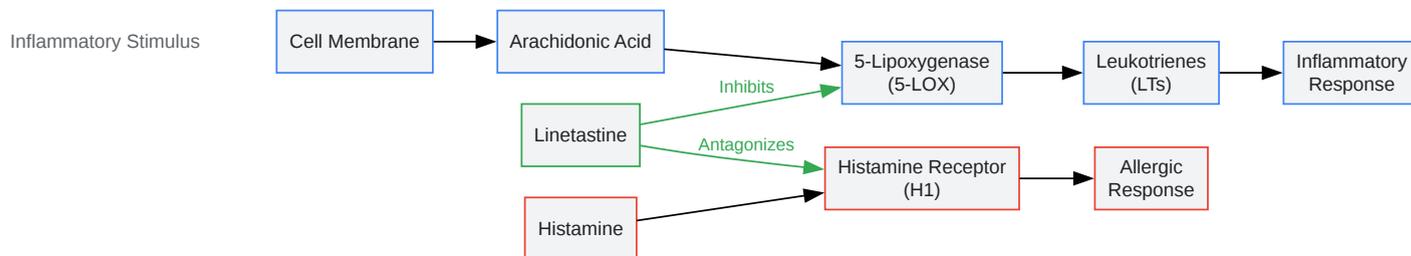
- **Vehicle Selection:** Based on your experimental model (e.g., topical, oral, injection), select a candidate vehicle. Common options include:
  - **For topical application:** Aqueous creams, carbomer gels, or ointments with petrolatum [3].
  - **For oral administration:** Aqueous suspensions with 0.5-1% methylcellulose or similar suspending agent.
  - **For injection:** Saline with a minimal percentage of a co-solvent like PEG 400.
- **Dilution:** Dilute the DMSO stock solution into the pre-warmed vehicle with vigorous vortexing or stirring. The final concentration of DMSO should be kept as low as possible (typically <1-5%) to minimize biological effects.

### Phase 3: Physical Stability Assessment

- **Visual Inspection:** Immediately after preparation, examine the formulation for any immediate precipitation or cloudiness.
- **Filter Test:** Pass the formulation through a 0.22-micron syringe filter. A significant weight of retained material on the filter indicates precipitation.
- **Time-Course Stability:** Let the formulation stand at the temperature required for your experiment (e.g., 4°C or 37°C). Inspect it visually at 1, 4, and 24-hour intervals for any changes.

## Mechanisms of Action & Experimental Workflow

This diagram illustrates the proposed signaling pathways targeted by **linetastine** and a logical flow for a research project investigating its effects.



Click to download full resolution via product page

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. - AdisInsight Linetastine [adis.springer.com]
2. | Histamine Receptor | LTR | Lipoxygenase | TargetMol Linetastine [targetmol.com]
3. deliver benefits | Dermatology Times - Dermatology... Drug vehicles [dermatologytimes.com]

To cite this document: Smolecule. [linetastine vehicle compatibility issues]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1481853#linetastine-vehicle-compatibility-issues>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)